

Application Notes and Protocols for LSM10 Protein Expression and Purification

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Compound of Interest

Compound Name: *LS10*

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This document provides detailed methodologies for the expression and purification of the human LSM10 protein, a key component of the U7 small nuclear ribonucleoprotein (snRNP) complex involved in histone pre-mRNA processing. The protocols outlined below are based on established methods for producing recombinant LSM10 in *Escherichia coli* for use in biochemical and structural studies.

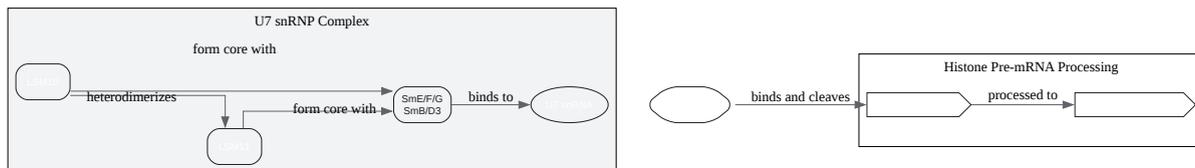
I. Introduction

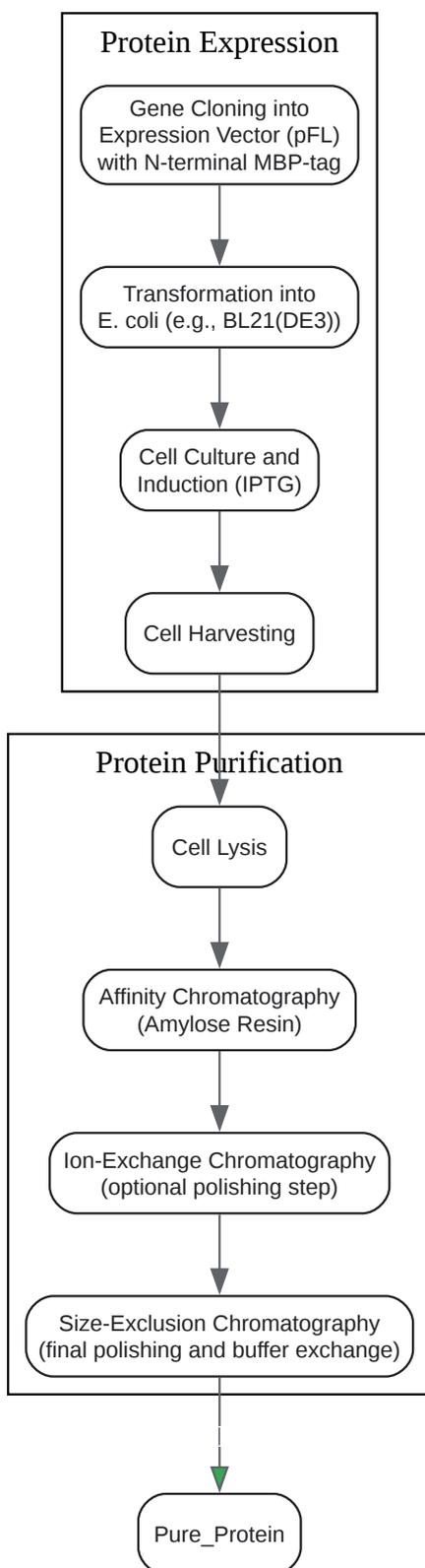
LSM10 is a 14 kDa Sm-like protein that, in conjunction with LSM11, forms a heterodimer that is crucial for the assembly and function of the U7 snRNP. This complex plays a vital role in the 3'-end processing of replication-dependent histone pre-mRNAs, a fundamental process for cell cycle progression.^[1] The ability to produce pure and active recombinant LSM10 is essential for in-depth studies of U7 snRNP assembly, its enzymatic mechanism, and for screening potential therapeutic inhibitors.

This application note details a robust workflow for the expression of N-terminally tagged LSM10 in *E. coli* and a multi-step purification strategy to obtain high-purity protein suitable for a range of downstream applications.

II. Signaling Pathways and Experimental Workflow

The following diagrams illustrate the biological context of LSM10 and the general workflow for its recombinant production.





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References

- 1. Purified U7 snRNPs lack the Sm proteins D1 and D2 but contain Lsm10, a new 14 kDa Sm D1-like protein | The EMBO Journal [[link.springer.com](https://www.embojournal.org/)]
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